

# Bms493 solubility in DMSO and other solvents.

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## Compound of Interest

Compound Name: Bms493

Cat. No.: B1667216

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## Application Notes and Protocols: BMS-493

For Researchers, Scientists, and Drug Development Professionals

### Introduction

BMS-493 is a potent and specific pan-retinoic acid receptor (RAR) inverse agonist. It functions by enhancing the interaction of nuclear corepressors (NCoR) with all three subtypes of RARs (RAR $\alpha$ , RAR $\beta$ , and RAR $\gamma$ ), thereby inhibiting retinoic acid-mediated gene transcription. This activity makes BMS-493 a valuable tool in studying the physiological and pathological roles of retinoic acid signaling in various biological processes, including cell differentiation, proliferation, and apoptosis. These application notes provide detailed information on the solubility of BMS-493 and protocols for its use in research settings.

### Physicochemical Properties

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>24</sub> O <sub>2</sub>
Molecular Weight	404.5 g/mol
CAS Number	215030-90-3
Appearance	Crystalline solid

### Solubility Data

The solubility of BMS-493 in various solvents is crucial for the preparation of stock solutions and for use in in vitro and in vivo experiments. The following table summarizes the available solubility data. It is important to note that the use of fresh, anhydrous DMSO is recommended as moisture can reduce the solubility of the compound.<sup>[1]</sup> Sonication or warming at 37°C can aid in the dissolution of BMS-493.<sup>[2]</sup>

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	25 - 87 mg/mL <sup>[1][3][4]</sup>	61.8 - 215.08 mM <sup>[1]</sup>	Sonication is recommended to achieve higher concentrations. <sup>[2][5][6]</sup>
DMF	30 mg/mL <sup>[3][4]</sup>	~74.17 mM	Purge with an inert gas. <sup>[4]</sup>
DMF:PBS (pH 7.2) (1:4)	0.2 mg/mL <sup>[3][4]</sup>	~0.49 mM	Dissolve in DMF first, then dilute with PBS. <sup>[4]</sup>
Water	Insoluble <sup>[1]</sup>	-	Sparingly soluble in aqueous buffers. <sup>[4]</sup>
Ethanol	Insoluble <sup>[1]</sup>	-	-

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of BMS-493 in DMSO, a commonly used concentration for in vitro studies.

Materials:

- BMS-493 powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of BMS-493 needed using the following formula:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 404.5 \text{ g/mol} \times 1000 \text{ mg/g} = 4.045 \text{ mg}$
- Weigh the compound: Carefully weigh out 4.045 mg of BMS-493 powder and place it into a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the BMS-493 powder.
- Dissolve the compound: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If the compound does not fully dissolve, sonicate the solution for 5-10 minutes or warm it briefly at 37°C.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.<sup>[2][5]</sup> When stored properly, the solution is stable for at least 6 months.<sup>[5]</sup>

## General Protocol for a Cell-Based Assay

This protocol provides a general workflow for treating cultured cells with BMS-493 to investigate its effects on a specific cellular process.

#### Materials:

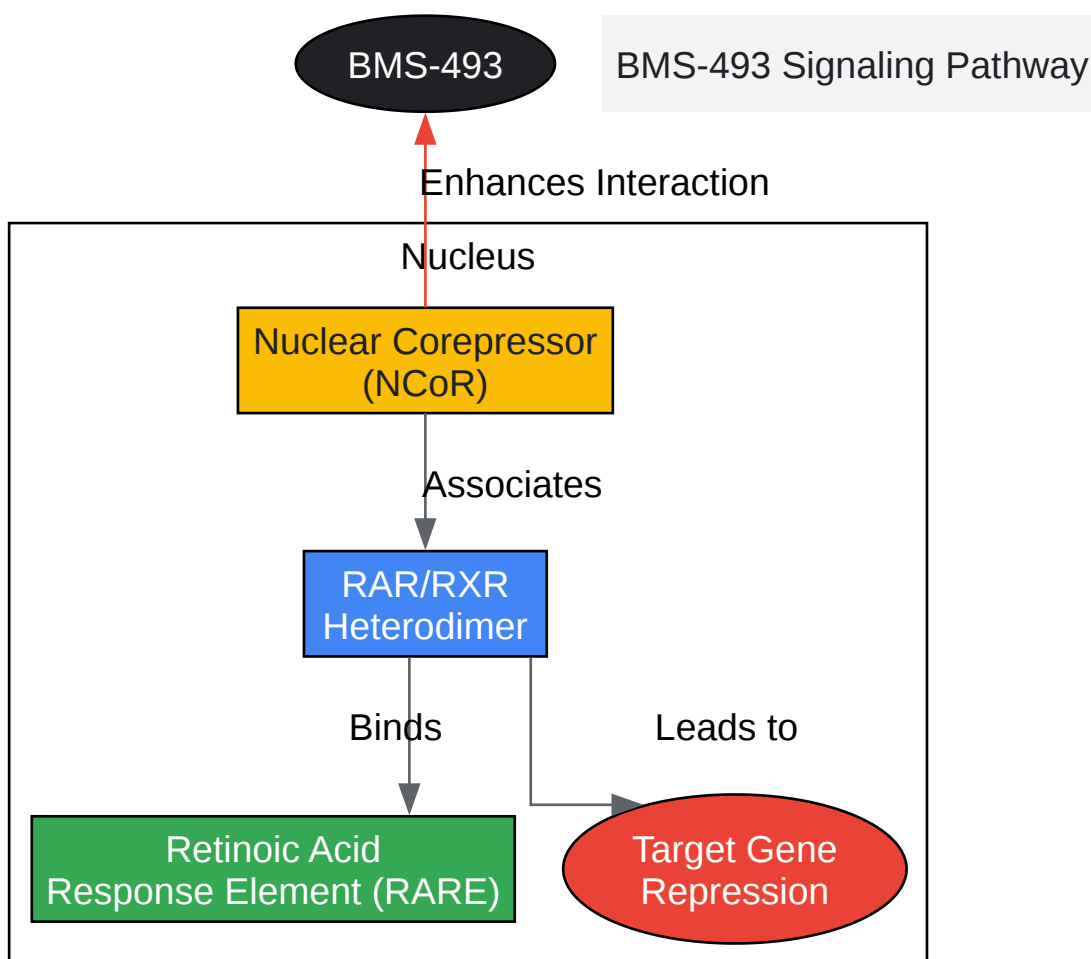
- Cultured cells of interest
- Complete cell culture medium
- BMS-493 stock solution (e.g., 10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- Multi-well cell culture plates
- Appropriate assay reagents (e.g., for proliferation, differentiation, or apoptosis assays)

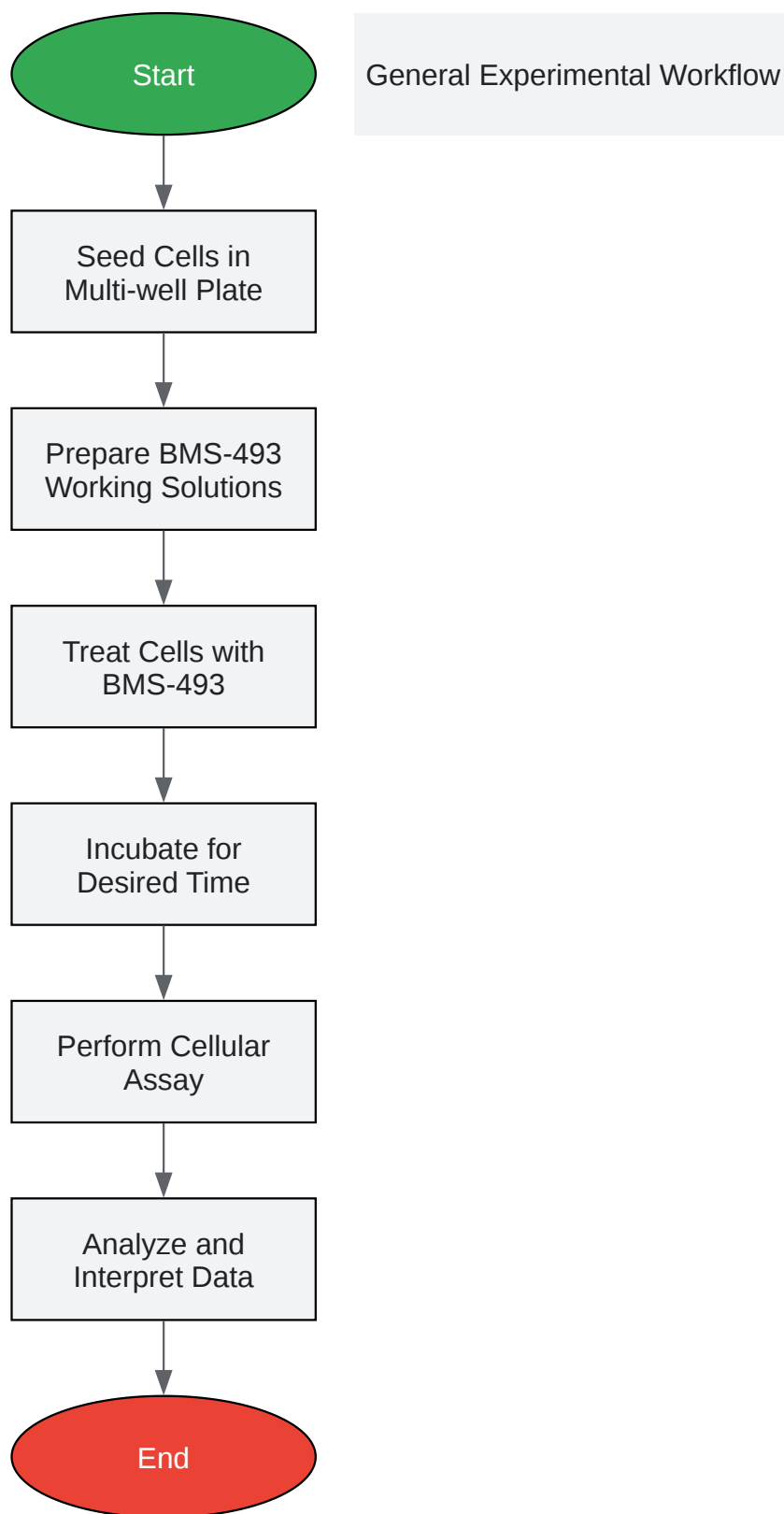
#### Procedure:

- **Cell Seeding:** Seed the cells in a multi-well plate at a density appropriate for the specific assay and allow them to adhere and grow overnight.
- **Preparation of Working Solutions:** On the day of treatment, thaw an aliquot of the BMS-493 stock solution. Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations. Remember to include a vehicle control (medium with the same concentration of DMSO used for the highest BMS-493 concentration).
- **Cell Treatment:** Remove the old medium from the cells and wash once with PBS. Add the medium containing the different concentrations of BMS-493 or the vehicle control to the respective wells.
- **Incubation:** Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO<sub>2</sub>).
- **Assay Performance:** Following the incubation period, perform the desired cellular assay according to the manufacturer's instructions to assess the effects of BMS-493 on the cells.

## Visualizations

### Signaling Pathway of BMS-493





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